

ATTO 390 Technical Support Center: Optimizing Signal-to-Noise Ratio

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Compound of Interest

Compound Name: ATTO 390
Cat. No.: B12058962

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Welcome to the **ATTO 390** Technical Support Center. This resource is designed for researchers, scientists, and drug development professionals to provide troubleshooting guidance and frequently asked questions (FAQs) to help you optimize the signal-to-noise ratio in your experiments using **ATTO 390** fluorescent dye.

I. ATTO 390 Spectroscopic and Photophysical Properties

ATTO 390 is a fluorescent label with a coumarin structure, known for its high fluorescence quantum yield, large Stokes shift, and good photostability.[1][2] These characteristics make it a versatile dye for various life science applications, including fluorescence microscopy, single-molecule detection, and high-resolution microscopy.[3][4]

Property	Value	Reference
Excitation Maximum (λ_{ex})	390 nm	[1][5]
Emission Maximum (λ_{em})	475 - 479 nm	[5][6][7]
Extinction Coefficient (ϵ_{max})	24,000 M ⁻¹ cm ⁻¹	[1][7]
Fluorescence Quantum Yield (Φ_f)	0.90 (90%)	[1][2][7]
Fluorescence Lifetime (τ_{fl})	5.0 ns	[1][7]
Molecular Weight (Carboxy)	343.42 g/mol	[5]
Molecular Weight (NHS ester)	440 g/mol	[2][7]
Recommended Laser Lines	365 nm or 405 nm	[3][5]

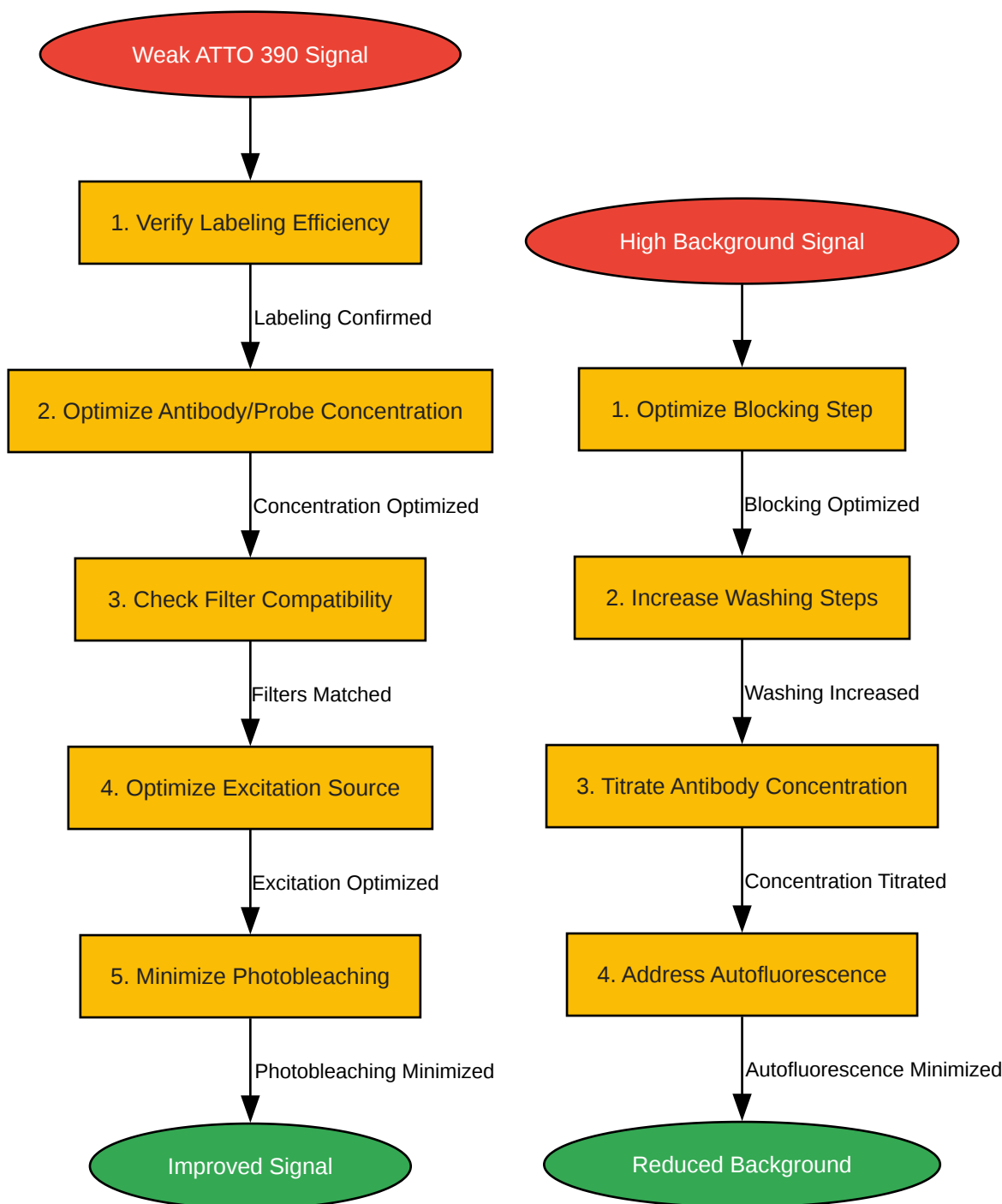
II. Troubleshooting Guide: Low Signal-to-Noise Ratio (SNR)

A low signal-to-noise ratio is a frequent challenge in fluorescence experiments, resulting in grainy images where features are difficult to discern.[8] The issue can stem from either a weak signal or high background noise.

Q1: My ATTO 390 signal is very weak. What are the possible causes and how can I improve it?

Several factors can contribute to a weak fluorescent signal. Below is a systematic approach to troubleshoot and enhance your **ATTO 390** signal.

Troubleshooting Workflow for Weak Signal



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